

# Technical Guide: Safety & Handling of Pyridine, 2-chloro-3-methoxy-, 1-oxide

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## Compound of Interest

Compound Name:	Pyridine, 2-chloro-3-methoxy-, 1-oxide
CAS No.:	111301-97-4
Cat. No.:	B3213208

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## Chemical Identification & Context

This compound is a high-value heterocyclic building block, primarily used as an electrophilic intermediate in the synthesis of functionalized pyridines (e.g., pyriothione derivatives) and pharmaceutical scaffolds (such as proton pump inhibitors).[1]

Property	Specification
Chemical Name	Pyridine, 2-chloro-3-methoxy-, 1-oxide
Synonyms	2-Chloro-3-methoxypyridine N-oxide; 2-Chloro-3-methoxypyridine-1-oxide
CAS Number	Not widely listed in public commercial registries. Parent Analog: 2-Chloro-3-methoxypyridine (CAS: 52605-96-6) Functional Analog: 2-Chloropyridine N-oxide (CAS: 2402-95-1)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClNO <sub>2</sub>
Molecular Weight	159.57 g/mol
SMILES	<chem>COc1c(Cl)n([O-])cccc1</chem>
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DCM, Chloroform, MeOH; limited solubility in water.

## Scientific Context: The "N-Oxide Effect"

Unlike its non-oxidized parent, the 1-oxide moiety significantly alters the electronic landscape of the pyridine ring. The N-oxide oxygen donates electron density into the ring via resonance but inductively withdraws electrons from the alpha-carbon (C2).

- Result: The Chlorine atom at position C2 becomes highly labile to nucleophilic aromatic substitution (S<sub>N</sub>Ar).
- Implication: This compound is chemically distinct from 2-chloro-3-methoxypyridine; it is a "hot" electrophile designed to react. This reactivity profile dictates its toxicity (protein alkylation) and handling (moisture sensitivity).

## Hazard Identification (GHS Classification)

Derived from Structure-Activity Relationship (SAR) of 2-chloropyridine N-oxides.

## Core Hazards

Hazard Class	Category	Hazard Statement	Mechanism of Action
Skin Irritation	Cat. 2	H315: Causes skin irritation.[2][3][4][5]	Electrophilic attack on keratin/dermal proteins.
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation.[2][3][6]	Acidic hydrolysis (HCl release) upon contact with mucosal moisture.
STOT - SE	Cat. 3	H335: May cause respiratory irritation.[3][5]	Inhalation of dust/aerosol triggers mucosal inflammation.
Acute Toxicity	Cat. 4	H302: Harmful if swallowed.	Systemic absorption of pyridine derivatives; potential metabolic activation.

## Signal Word: WARNING

## Reactivity & Stability Logic

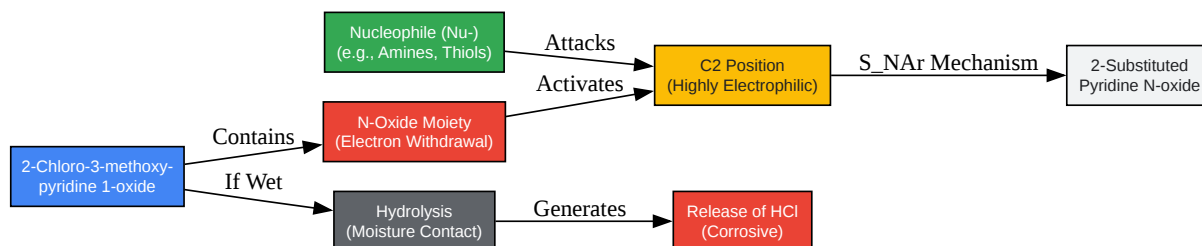
This section details the causality behind the handling protocols.

### Chemical Stability

- **Hygroscopic Nature:** Pyridine N-oxides are polar and hygroscopic. Absorption of water does not immediately degrade the compound but can facilitate hydrolysis of the C-Cl bond over time, releasing Hydrochloric Acid (HCl).
- **Thermal Instability:** N-oxides can undergo rearrangement (Meisenheimer) or deoxygenation at high temperatures.
  - **Critical Limit:** Do not heat above 100°C without solvent/stabilizer.

## Reactivity Diagram (Mechanistic Pathway)

The following diagram illustrates why this compound is a versatile but hazardous intermediate.



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Caption: The N-oxide group activates the C2-Chlorine bond for substitution.[7] In the presence of moisture (Side Reaction), this activation leads to hydrolysis and HCl release, necessitating strict moisture control.

## Handling & Storage Protocols

### Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated). Thermal degradation rates increase significantly above ambient temperature.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Oxygen is less of a concern than moisture; however, inert atmosphere prevents hydrolysis.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential corrosion from trace HCl.

### Experimental Handling (Self-Validating Protocol)

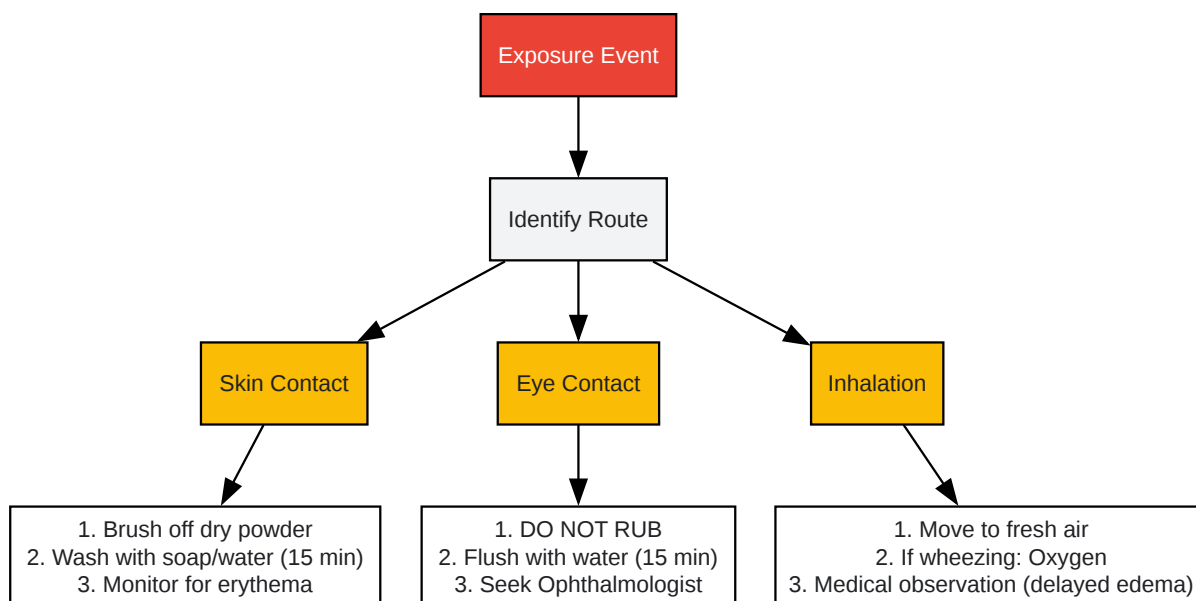
Objective: Use the compound in a synthesis reaction (e.g., substitution with a thiol) without degradation.

- Equilibration: Allow the refrigerated container to reach room temperature before opening.

- Reason: Opening a cold vial condenses atmospheric moisture onto the hygroscopic solid, initiating hydrolysis.
- Solvent Selection: Use Anhydrous solvents (DCM, THF, or DMF).
  - Validation: Check solvent water content (<50 ppm) via Karl Fischer titration if the reaction is scale-sensitive (>1g).
- Quenching: Upon reaction completion, quench excess electrophile with a mild nucleophile (e.g., aqueous ammonium chloride) rather than strong acid/base to prevent runaway exotherms.

## Emergency Response & First Aid

### Exposure Response Decision Tree



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Caption: Immediate triage protocols for exposure. Note the critical step of brushing off dry powder before wetting to minimize acute hydrolysis on the skin.

## Firefighting Measures

- Hazardous Combustion Products: Nitrogen Oxides (NOx), Hydrogen Chloride (HCl), Carbon Monoxide (CO).
- Extinguishing Media: Dry chemical, CO<sub>2</sub>, or alcohol-resistant foam.
- Contraindication: Do not use a solid water stream, as it may scatter the dust and create a corrosive aerosol.

## Synthesis & Application Context

### Reference for Researchers

This compound is typically synthesized via the oxidation of 2-chloro-3-methoxypyridine using peracids (e.g., m-CPBA or H<sub>2</sub>O<sub>2</sub>/Urea) [1].

**Key Application:** Synthesis of Pyrithione Analogs Researchers often use this N-oxide to synthesize 3-methoxypyridithione (a metal-chelating agent) by reacting it with Sodium Hydrosulfide (NaSH) [2].

- Protocol Insight: The reaction with NaSH releases the Chlorine. The N-oxide oxygen is retained initially, then often reduced or tautomerized depending on the pH and workup.
- Safety Note: This specific transformation generates H<sub>2</sub>S gas (rotten egg odor, toxic) if the pH drops. Ensure the reaction vessel is vented to a caustic scrubber.

## Disposal Considerations

- Waste Stream: Halogenated Organic Waste.
- Neutralization: Do not mix with strong oxidizers. Can be chemically deactivated by reaction with a dilute sodium bisulfite solution (to reduce the N-oxide) followed by alkaline hydrolysis, though professional incineration is the standard requirement.
- Ecological Impact: Pyridine derivatives are generally mobile in soil and harmful to aquatic life. Prevent entry into drains.[2][3]

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 5083929, Pyridine, 4-chloro-3-methoxy-2-methyl-, 1-oxide (Analogous Synthesis Methods). Retrieved from [[Link](#)]
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